

An In-depth Technical Guide to the Chemical Structure of Cetirizine N-oxide

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Compound of Interest		
Compound Name:	Cetirizine N-oxide	
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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cetirizine N-oxide is a primary oxidative degradation product and a metabolite of Cetirizine, a widely used second-generation histamine H1 receptor antagonist.[1][2] Understanding the chemical structure and properties of this compound is crucial for the development of stable pharmaceutical formulations of Cetirizine and for comprehending its metabolic fate. This technical guide provides a comprehensive overview of the chemical structure of Cetirizine N-oxide, including its spectroscopic and physicochemical properties, along with detailed experimental protocols for its synthesis and characterization.

Chemical Structure and Identification

Cetirizine N-oxide is formed by the oxidation of one of the nitrogen atoms in the piperazine ring of the parent Cetirizine molecule.[2] The oxidation occurs at the nitrogen atom that is less sterically hindered.

IUPAC Name: 2-[2-[4-[(4-chlorophenyl)phenylmethyl]-1-oxido-1-piperazinyl]ethoxy]acetic acid[3][4]

Molecular Formula: C21H25ClN2O4[3][4]

Molecular Weight: 404.89 g/mol [5]



CAS Number: 1076199-80-8[3][4]

Chemical Structure:

Caption: Chemical structure of **Cetirizine N-oxide**.

Physicochemical and Spectroscopic Data

A comprehensive understanding of the physicochemical and spectroscopic properties of **Cetirizine N-oxide** is essential for its identification and quantification.

Physicochemical Properties

Property	Value	Reference
Appearance	White Powder	[6]
Solubility	Soluble in Methanol and DMSO	[3][5]
Storage	2-8°C Refrigerator	[5][6]

Spectroscopic Data

While a complete, tabulated set of assigned ¹H and ¹³C NMR data is not readily available in the published literature, a ¹H NMR spectrum of the isolated **Cetirizine N-oxide** has been reported and compared to that of Cetirizine hydrochloride. The key observation is a downfield shift of the piperazine and ethoxy protons in **Cetirizine N-oxide** due to the deshielding effect of the N-oxide functional group.[1]

Mass spectrometry is a critical tool for the identification and structural elucidation of **Cetirizine N-oxide**.



lon	m/z	Notes	Reference
[M+H] ⁺	405.1576	Protonated molecule	[7]
[M-H] ⁻	403.1430	Deprotonated molecule	[7]
Key Fragment	201	Formed by the fission of the C-N bond between the aromatic and aliphatic fragments.	[1]

The presence of the monochlorinated cluster of peaks at m/z 405/407 is also a characteristic feature in the mass spectrum.[1]

Specific IR spectroscopic data for **Cetirizine N-oxide** is not detailed in the available literature. However, commercial suppliers indicate that IR data is available upon request for their reference standards.[8] Based on the structure, characteristic peaks would be expected for the O-H stretch of the carboxylic acid, the C=O stretch of the carboxylic acid, the N-O stretch of the N-oxide, and various C-H and C-N stretching and bending vibrations.

There is no publicly available data on the single-crystal X-ray diffraction of **Cetirizine N-oxide**.

Experimental Protocols Synthesis of Cetirizine N-oxide

Cetirizine N-oxide can be synthesized by the direct oxidation of Cetirizine. Hydrogen peroxide is a commonly used oxidizing agent for this transformation.[1][9]

Method 1: Oxidation with Hydrogen Peroxide[1]

- Reaction Setup: Dissolve Cetirizine hydrochloride in an appropriate solvent (e.g., water or a mixture of water and an organic solvent).
- Oxidation: Add a 30% aqueous solution of hydrogen peroxide to the reaction mixture.



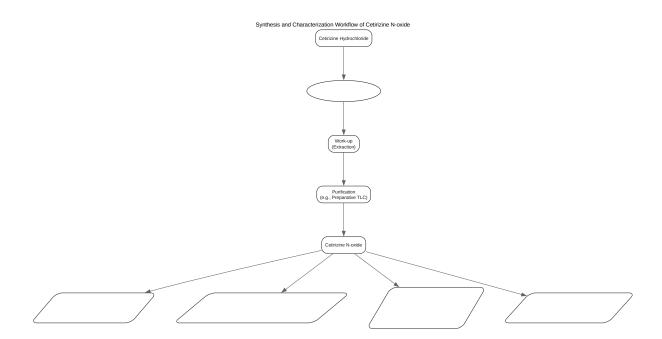
- Heating: Heat the reaction mixture at an elevated temperature (e.g., 70-80°C) for several hours. The progress of the reaction can be monitored by a suitable chromatographic technique such as HPLC.
- Work-up: After the reaction is complete, cool the mixture to room temperature. Extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Purification: The crude product can be purified by techniques such as preparative thin-layer chromatography (TLC) or column chromatography.

Note: The use of catalysts like sodium tungstate or molybdenum trioxide can also be considered to facilitate the oxidation.[1]

Characterization Workflow

A typical workflow for the characterization of synthesized **Cetirizine N-oxide** is outlined below.





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Caption: A generalized workflow for the synthesis and characterization of **Cetirizine N-oxide**.



Conclusion

This technical guide provides a detailed overview of the chemical structure and characterization of **Cetirizine N-oxide**. The information presented, including its physicochemical properties, spectroscopic data, and a general synthesis protocol, serves as a valuable resource for researchers and professionals in the fields of drug development, pharmaceutical analysis, and metabolism studies. While comprehensive spectroscopic datasets are not fully available in the public domain, the provided information and cited references offer a strong foundation for the identification and further investigation of this important Cetirizine-related compound.

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